

# Physical properties of 2,2-Dimethoxyethanol: boiling point, density, solubility

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## Compound of Interest

Compound Name: 2,2-Dimethoxyethanol

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## Physical Properties of 2,2-Dimethoxyethanol: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **2,2-Dimethoxyethanol**, a valuable building block in organic synthesis. This document collates available data on its boiling point, density, and solubility, supported by detailed experimental protocols for their determination.

### Core Physical Properties

**2,2-Dimethoxyethanol**, also known as glycolaldehyde dimethyl acetal, is a diether and alcohol with the chemical formula  $C_4H_{10}O_3$ . Its physical characteristics are crucial for its application in various chemical processes, including as a solvent and an intermediate in the synthesis of more complex molecules.

### Data Presentation

The quantitative physical properties of **2,2-Dimethoxyethanol** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Conditions
Boiling Point	68 °C	at 21 mmHg
Density	1.050 g/mL	Not Specified
Solubility in Water	Miscible (predicted)	Standard Temperature and Pressure
Solubility in Organic Solvents	High (predicted in nonpolar and moderately polar aprotic solvents)	Standard Temperature and Pressure

## Solubility Profile

While specific quantitative data for the solubility of **2,2-Dimethoxyethanol** is not readily available in public literature, its molecular structure provides strong indications of its solubility characteristics based on the "like dissolves like" principle.

**Water Solubility:** The presence of a hydroxyl (-OH) group allows **2,2-Dimethoxyethanol** to form hydrogen bonds with water, suggesting it is likely miscible. The ether linkages also contribute to its polarity, further enhancing its affinity for polar solvents like water.

**Organic Solvent Solubility:** As a molecule with both polar (hydroxyl) and nonpolar (methyl) characteristics, **2,2-Dimethoxyethanol** is anticipated to be soluble in a wide range of organic solvents.<sup>[1]</sup>

- High Solubility/Miscibility is expected in polar aprotic solvents such as acetone and ethyl acetate, as well as in alcohols like methanol and ethanol due to the potential for hydrogen bonding and dipole-dipole interactions.
- Good Solubility is also predicted in nonpolar solvents like toluene and hexane, owing to the presence of the nonpolar diether portion of the molecule.

## Experimental Protocols

The following sections detail generalized experimental methodologies for the determination of the boiling point, density, and solubility of a liquid compound such as **2,2-Dimethoxyethanol**.

These protocols are based on established laboratory techniques.

## Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. A common and efficient method for determining the boiling point of a small sample is the micro-boiling point or Thiele tube method.

Apparatus:

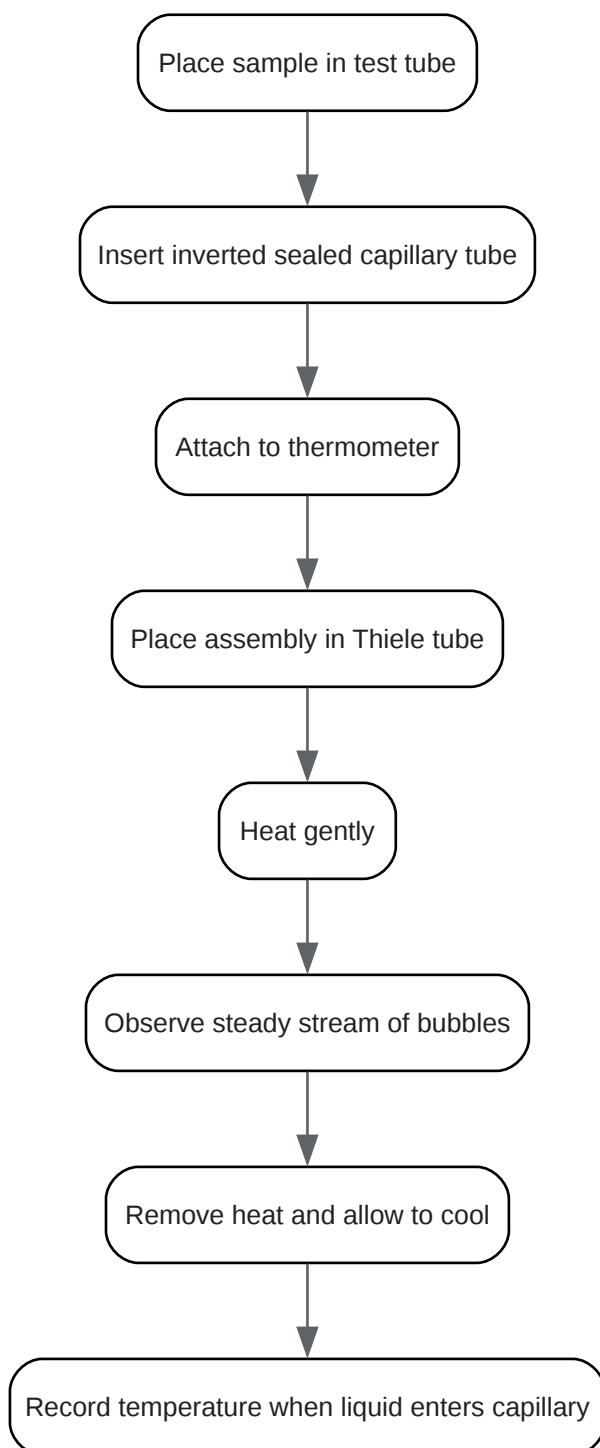
- Thiele tube
- Thermometer
- Capillary tube (sealed at one end)
- Small test tube
- Heat source (e.g., Bunsen burner or heating mantle)
- Mineral oil or other suitable heating fluid

Procedure:

- A small amount of the liquid sample (a few milliliters) is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb.
- This assembly is then placed in a Thiele tube filled with a heating fluid, such as mineral oil.
- The Thiele tube is gently heated. As the temperature rises, the air trapped in the capillary tube will expand and a slow stream of bubbles will emerge from the open end of the capillary tube.
- Heating is continued until a steady and rapid stream of bubbles is observed.

- The heat source is then removed, and the apparatus is allowed to cool slowly.
- The boiling point is the temperature at which the bubbling stops and the liquid just begins to be drawn back into the capillary tube.<sup>[2]</sup>

Diagram: Experimental Workflow for Boiling Point Determination



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Caption: Workflow for determining boiling point using the Thiele tube method.

## Determination of Density

The density of a liquid is its mass per unit volume. It is a fundamental physical property that can be determined with high accuracy using simple laboratory equipment.[1]

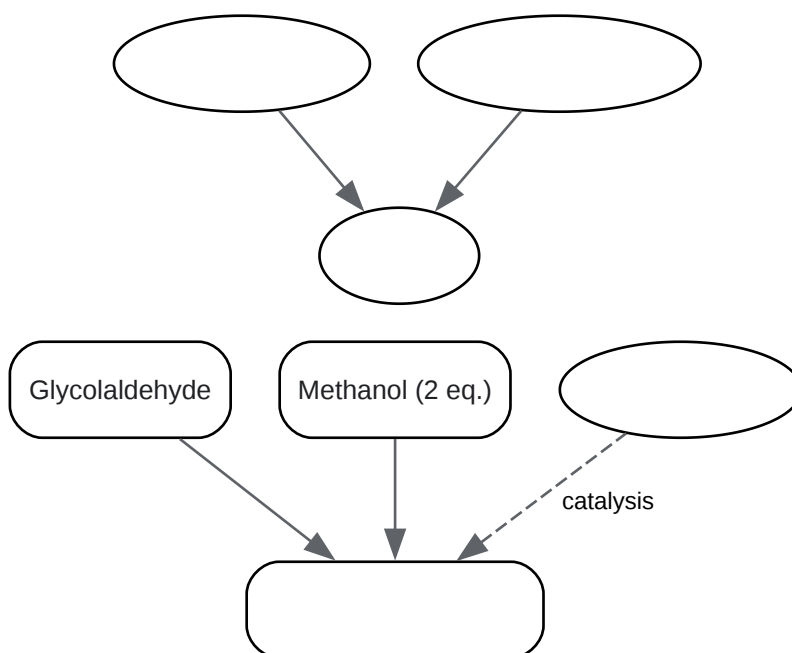
Apparatus:

- Pycnometer (specific gravity bottle) or a graduated cylinder and an analytical balance
- Analytical balance
- Thermometer
- Water bath (for temperature control)

Procedure using a Graduated Cylinder and Balance:

- The mass of a clean, dry graduated cylinder is accurately measured using an analytical balance.
- A known volume of the liquid sample (e.g., 10 mL) is carefully transferred into the graduated cylinder. The volume is read from the bottom of the meniscus.
- The mass of the graduated cylinder containing the liquid is then measured.
- The mass of the liquid is calculated by subtracting the mass of the empty graduated cylinder from the mass of the cylinder with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume.
- The temperature of the liquid should be recorded as density is temperature-dependent.

Diagram: Logical Relationship for Density Calculation



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